

Application Notes and Protocols: Sudan Orange G-d5 in Textile Dye Research

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Compound of Interest

Compound Name: Sudan Orange G-d5

Cat. No.: B1668930

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Introduction

Sudan Orange G is a synthetic monoazo dye known for its vibrant orange-red hue.[1][2][3] As a member of the Sudan dye family, it possesses good solubility in organic solvents and oils.[3] While historically used in various applications, including the coloring of textiles, plastics, and waxes, its use is now regulated in many regions due to safety concerns associated with some azo dyes.[1]

In the context of modern textile dye research, the role of Sudan Orange G and its deuterated analogue, **Sudan Orange G-d5**, has shifted. Sudan Orange G itself is less commonly used as a primary textile colorant in mainstream production due to the availability of alternative dyes with better safety profiles and performance characteristics. However, it remains a compound of interest in toxicological studies and in the development of analytical methods for quality control and safety assurance in the textile industry.

The deuterated form, **Sudan Orange G-d5**, is not used as a textile dye itself. Its primary and critical application in textile dye research is as an internal standard for the accurate quantification of Sudan Orange G in textile materials and wastewater. Isotope dilution mass spectrometry, which utilizes such deuterated standards, is a powerful analytical technique for detecting and quantifying trace amounts of substances like banned azo dyes in complex matrices.

These application notes will therefore be divided into two main sections:

- The hypothetical application of Sudan Orange G as a textile dye for research purposes.
- The practical application of **Sudan Orange G-d5** in the analytical determination of Sudan Orange G contamination in textiles.

Section 1: Sudan Orange G as a Textile Dye for Research Applications

While not a mainstream textile dye, Sudan Orange G can be used in a laboratory setting to study the properties of azo dyes on various textile substrates. Its application would typically involve a disperse dyeing process, suitable for hydrophobic fibers like polyester, or a solvent-based application for other fiber types.

Data Presentation: Key Performance Indicators for Evaluation

The following table outlines the critical parameters that should be experimentally determined when evaluating the performance of Sudan Orange G as a textile dye. As specific performance data for Sudan Orange G is not widely published in contemporary textile research literature, this table serves as a template for researchers to populate with their own experimental findings.

Performance Parameter	Test Method (Example)	Description	Target Value (Example)
Color Strength (K/S)	Spectrophotometry (Kubelka-Munk)	Measures the depth of shade achieved on the fabric.	To be determined
Light Fastness	ISO 105-B02	Measures the resistance of the dye to fading upon exposure to light.	Grade 4-5 (Good to Excellent)
Wash Fastness	ISO 105-C06	Measures the resistance of the dye to desorption and staining during washing.	Grade 4-5 (Good to Excellent)
Rubbing Fastness (Dry)	ISO 105-X12	Measures the resistance of the dye to transfer to other surfaces by rubbing.	Grade 4-5 (Good to Excellent)
Rubbing Fastness (Wet)	ISO 105-X12	Measures the resistance of the dye to transfer to other surfaces by rubbing under wet conditions.	Grade 3-4 (Moderate to Good)
Exhaustion (%)	Spectrophotometry of dyebath	The percentage of dye that has moved from the dyebath to the fiber.	> 90%
Fixation (%)	Spectrophotometry of stripped fabric	The percentage of dye that is chemically or physically bound to the fiber.	> 85%

Experimental Protocol: Disperse Dyeing of Polyester with Sudan Orange G

This protocol describes a general laboratory procedure for dyeing polyester fabric with Sudan Orange G. Researchers should optimize parameters such as temperature, time, and pH for their specific equipment and substrate.

Materials:

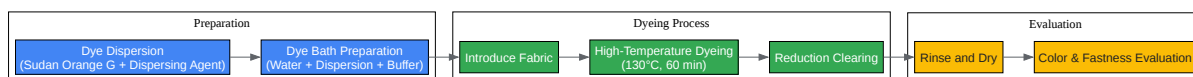
- Polyester fabric, pre-scoured and heat-set
- Sudan Orange G (powder)
- Dispersing agent (e.g., a lignosulfonate-based product)
- pH buffer (e.g., acetic acid/sodium acetate to maintain pH 4.5-5.5)
- Laboratory dyeing machine (e.g., a high-temperature beaker dyer)
- Spectrophotometer for color measurement

Procedure:

- Dye Dispersion Preparation:
 - Accurately weigh the required amount of Sudan Orange G (e.g., 1% on weight of fiber, owf).
 - Create a paste with a small amount of water and the dispersing agent (e.g., 1 g/L).
 - Gradually add hot water (40-50°C) to the paste while stirring to create a fine, stable dispersion.
- Dye Bath Preparation:
 - Fill the dyeing vessel with the required volume of water (liquor ratio, e.g., 10:1).
 - Add the prepared dye dispersion to the water.

- Add the pH buffer to adjust the dyebath pH to 4.5-5.5.
- Add any other auxiliaries as required (e.g., leveling agents).
- Dyeing Cycle:
 - Introduce the polyester fabric into the dyebath at room temperature.
 - Start the dyeing machine and raise the temperature to 130°C at a rate of 2°C/minute.
 - Hold the temperature at 130°C for 60 minutes to allow for dye penetration and fixation.
 - Cool the dyebath down to 70°C at a rate of 3°C/minute.
 - Drain the dyebath.
- After-treatment (Reduction Clearing):
 - Prepare a fresh bath with a reducing agent (e.g., sodium hydrosulfite, 2 g/L) and caustic soda (2 g/L) at 70-80°C.
 - Treat the dyed fabric in this bath for 15-20 minutes to remove any unfixed surface dye.
 - Rinse the fabric thoroughly with hot and then cold water.
- Drying and Evaluation:
 - Dry the fabric in an oven or air-dry.
 - Condition the fabric in a standard atmosphere before evaluating the color and fastness properties as outlined in the data presentation table.

Visualization: Dyeing Workflow



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A generalized workflow for the disperse dyeing of polyester fabric.

Section 2: Application of Sudan Orange G-d5 in Analytical Research

The definitive role of **Sudan Orange G-d5** in textile research is as an internal standard for the quantification of Sudan Orange G. This is particularly important for textile manufacturers and regulatory bodies to ensure that banned azo dyes are not present in final products. The following protocol outlines a method for the analysis of Sudan Orange G in a textile sample using High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) with isotope dilution.

Data Presentation: Analytical Method Parameters

Parameter	Specification
Instrumentation	HPLC system coupled to a triple quadrupole mass spectrometer (MS/MS)
Analytical Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile with 0.1% formic acid
Gradient Elution	Optimized for separation of Sudan dyes
Ionization Mode	Electrospray Ionization (ESI), Positive
MS/MS Transitions	Sudan Orange G: Precursor Ion > Product Ion 1, Product Ion 2
Sudan Orange G-d5: Precursor Ion (+5 Da) > Product Ion 1, Product Ion 2	
Quantification	Based on the ratio of the peak area of the analyte to the internal standard

Experimental Protocol: Quantification of Sudan Orange G in Textiles

Materials:

- Textile sample
- Sudan Orange G analytical standard
- **Sudan Orange G-d5** internal standard solution (of known concentration)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrasonic bath

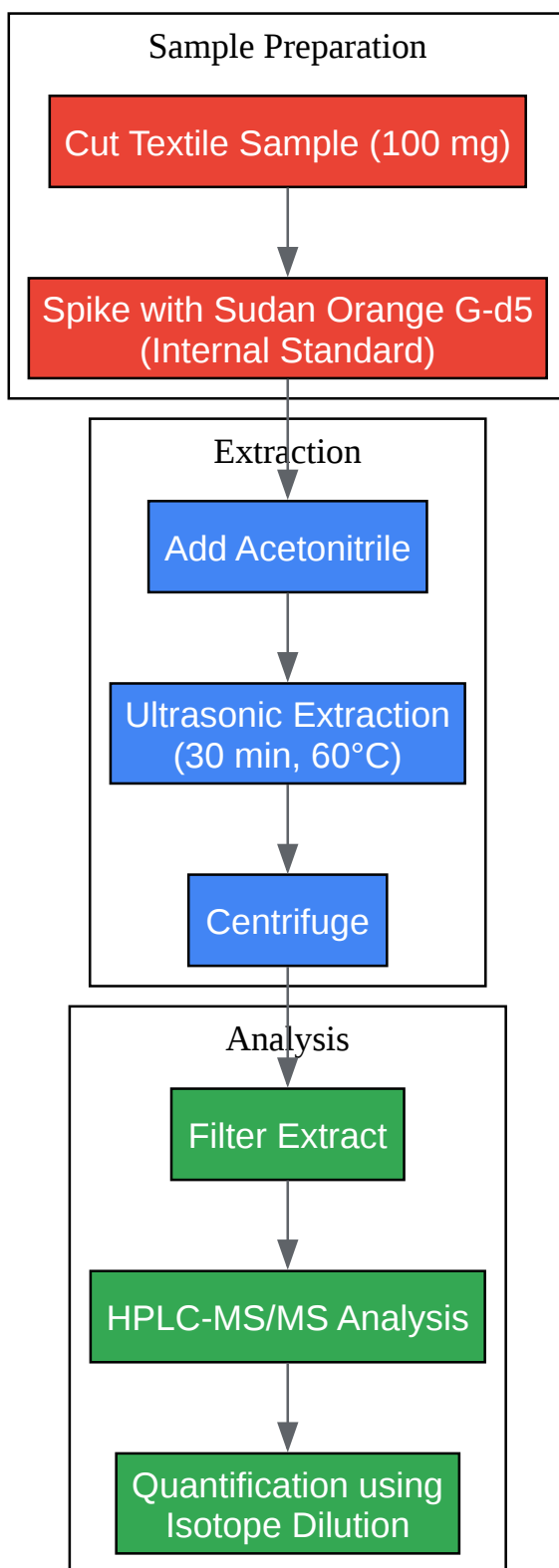
- Centrifuge
- Syringe filters (0.22 μm , PTFE)
- HPLC vials

Procedure:

- Sample Preparation:
 - Cut the textile sample into small pieces (approx. 2x2 mm).
 - Accurately weigh 100 mg of the cut textile into a centrifuge tube.
- Extraction:
 - Add a precise volume of the **Sudan Orange G-d5** internal standard solution to the tube.
 - Add 5 mL of acetonitrile.
 - Vortex the tube for 1 minute to ensure the solvent wets the entire sample.
 - Place the tube in an ultrasonic bath for 30 minutes at 60°C to extract the dye.
 - Centrifuge the sample at 5000 rpm for 10 minutes.
- Sample Clean-up and Analysis:
 - Carefully take an aliquot of the supernatant.
 - Filter the extract through a 0.22 μm PTFE syringe filter into an HPLC vial.
 - Inject a defined volume (e.g., 5 μL) into the HPLC-MS/MS system.
- Calibration and Quantification:
 - Prepare a series of calibration standards containing known concentrations of Sudan Orange G and a constant concentration of the **Sudan Orange G-d5** internal standard.

- Analyze the calibration standards using the same HPLC-MS/MS method.
- Generate a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte.
- Calculate the concentration of Sudan Orange G in the textile sample extract by using the peak area ratio from the sample and the calibration curve.

Visualization: Analytical Workflow



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Workflow for the quantification of Sudan Orange G in textiles.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. SUDAN ORANGE G | 2051-85-6 [chemicalbook.com]
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